

Flamprop-m-isopropyl IUPAC name and chemical formula

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Compound of Interest

Compound Name: *Flamprop-m-isopropyl*Cat. No.: *B1594779*[Get Quote](#)

Chemical Identity of Flamprop-m-isopropyl

Flamprop-m-isopropyl is a selective herbicide used to control wild oats in cereal crops.^[1] Accurate identification of this compound is critical for rese regulatory purposes. The International Union of Pure and Applied Chemistry (IUPAC) name and chemical formula provide a standardized description chemical structure.

The IUPAC name for **Flamprop-m-isopropyl** is isopropyl N-benzoyl-N-(3-chloro-4-fluorophenyl)-D-alaninate.^{[2][3]} The chemical formula for this com $C_{19}H_{19}ClFNO_3$.^{[2][3][4][5]}

Data Point	Value
Common Name	Flamprop-m-isopropyl
IUPAC Name	isopropyl N-benzoyl-N-(3-chloro-4-fluorophenyl)-D-alaninate ^{[2][3]}
Alternate IUPAC Name	propan-2-yl (2R)-2-(N-benzoyl-3-chloro-4-fluoroanilino)propanoate ^[4]
Chemical Formula	$C_{19}H_{19}ClFNO_3$ ^{[2][3][4][5]}

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];

"Compound":f0 -> "Details":f2 [
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arrowhead=normal
];
}
```

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References

- 1. Flamprop - Wikipedia [en.wikipedia.org]
- 2. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. Flamprop M-isopropyl | C₁₉H₁₉ClFNO₃ | CID 94583 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. CAS 63782-90-1: Flamprop M-isopropyl | CymitQuimica [cymitquimica.com]
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